

Triallyl cyanurate proper disposal procedures

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Triallyl cyanurate

Cat. No.: B085880

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Proper management and disposal of **Triallyl Cyanurate** (TAC) are critical for ensuring laboratory safety and environmental protection. Adherence to established protocols is essential for researchers, scientists, and drug development professionals handling this chemical.

Immediate Safety and Logistical Information

Before handling or disposing of **Triallyl Cyanurate**, it is imperative to be aware of its hazards. TAC is harmful if swallowed and is toxic to aquatic life with long-lasting effects.[1][2][3]

Personal Protective Equipment (PPE) and Handling

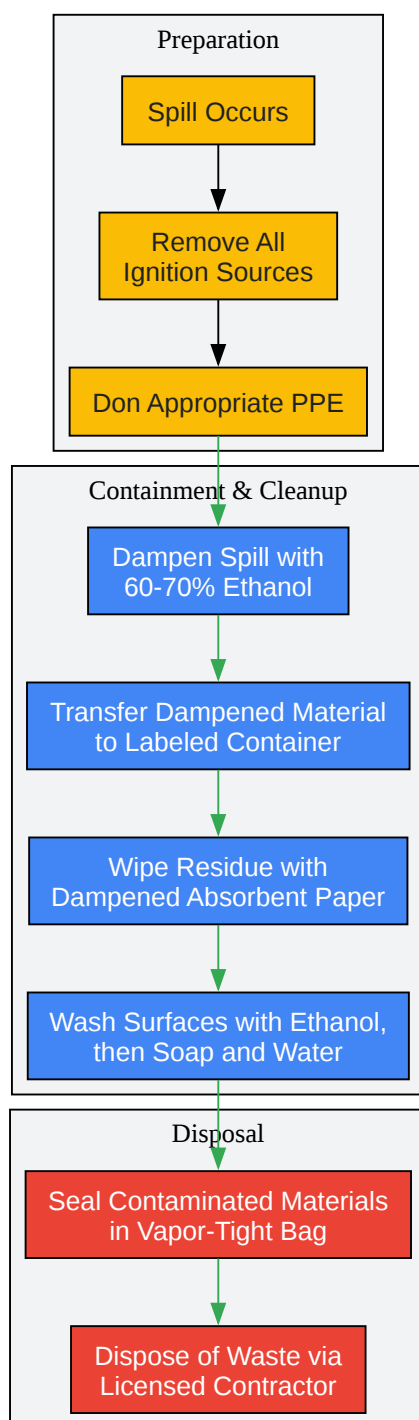
Proper handling is crucial to minimize exposure and ensure safety.

- Ventilation: Always handle **Triallyl Cyanurate** in a well-ventilated area.[1][2] If dust or aerosols are generated, use a local exhaust system.[3]
- Eye Protection: Wear tightly fitting safety goggles with side-shields.[4]
- Skin Protection: Use chemical-impermeable gloves and wear impervious clothing.[4]
- Respiratory Protection: If exposure limits are exceeded or irritation occurs, use a full-face respirator.[4]
- Hygiene: Wash hands and face thoroughly after handling.[1][3][5] Do not eat, drink, or smoke in areas where the chemical is used.[1][4][5]

Spill Management and Cleanup Protocol

In the event of a spill, immediate and precise action is required to contain the substance and prevent environmental contamination.

- Remove Ignition Sources: Immediately remove all sources of ignition from the area.[\[4\]](#)[\[6\]](#)[\[7\]](#)
- Evacuate Personnel: Evacuate unnecessary personnel to a safe area.[\[4\]](#)[\[8\]](#) For solids, the immediate precautionary measure is to isolate the spill or leak area for at least 25 meters (75 feet) in all directions.[\[6\]](#)[\[7\]](#)
- Don Appropriate PPE: Before approaching the spill, ensure you are wearing the correct personal protective equipment, including respiratory protection, gloves, and safety goggles.[\[8\]](#)
- Containment: Prevent the spill from entering sewers, drains, or public waters.[\[3\]](#)[\[8\]](#) Use dikes or absorbents to contain the material.[\[8\]](#)
- Cleanup Procedure for Small Spills:
 - Dampen the solid spill material with 60-70% ethanol.[\[6\]](#)[\[7\]](#)
 - Transfer the dampened material into a suitable, designated, and labeled waste container.[\[6\]](#)[\[7\]](#)[\[9\]](#)
 - Use absorbent paper also dampened with 60-70% ethanol to pick up any remaining residue.[\[6\]](#)[\[7\]](#)
 - Seal the absorbent paper and any contaminated clothing in a vapor-tight plastic bag for disposal.[\[6\]](#)[\[7\]](#)
 - Wash all contaminated surfaces with 60-70% ethanol, followed by a soap and water solution.[\[6\]](#)



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Diagram: Step-by-step workflow for managing a small **Triallyl Cyanurate** spill.

Waste Disposal Protocol

The disposal of **Triallyl Cyanurate** and its containers must be conducted in strict accordance with all applicable federal, state, and local laws and regulations.^{[3][5][9]}

- Consult Regulations: Always consult your local and regional authorities before disposing of the substance.^[1] US EPA guidelines for hazardous waste are listed in 40 CFR Part 261.^[3]
- Use a Licensed Contractor: Dispose of surplus and non-recyclable products via a licensed waste disposal contractor.^[9] The contents and container should be disposed of at an approved waste disposal plant.^[5]
- Incineration: One possible method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber system.^[1]
- Avoid Environmental Release: Do not allow the product to enter drains, soil, or waterways.^[3] Avoid release to the environment.^{[2][4][8]} Waste should not be disposed of untreated to the sewer.^[9]
- Container Disposal: Empty containers may retain product residues and should be treated as hazardous waste.^[9] Dispose of them in the same manner as the unused product.^[3] Do not re-use empty containers.^[3]

Physical, Chemical, and Toxicological Properties

Understanding the properties of **Triallyl Cyanurate** can inform safe handling and disposal procedures.

Property	Value	Source
Physical State	Solid (Crystal - Lump) at 20°C	[1][4]
Color	White to almost white, or colorless	[1]
Melting Point	27°C / 27.3°C	[1][4]
Boiling Point	~162°C at 0.33 kPa	[1]
Water Solubility	0.31 g/L at 20°C	[4]
Acute Toxicity (Oral)	LD50: 590 mg/kg (Rat)	[1]
Acute Toxicity (Dermal)	LD50: 8600 mg/kg (Rabbit)	[1]
GHS Hazard Statements	H302: Harmful if swallowed H411: Toxic to aquatic life with long lasting effects	[1][4]

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- To cite this document: BenchChem. [Triallyl cyanurate proper disposal procedures]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b085880#triallyl-cyanurate-proper-disposal-procedures>]

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